

2-Fluoromandelic acid chemical properties and structure

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Compound of Interest

Compound Name: 2-Fluoromandelic acid

Cat. No.: B1304893

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An In-depth Technical Guide to **2-Fluoromandelic Acid**: Properties, Structure, and Applications

Introduction

2-Fluoromandelic acid, a halogenated derivative of mandelic acid, is an aromatic alpha-hydroxy acid of significant interest in the fields of medicinal chemistry and organic synthesis.^[1] Its structure, featuring a fluorine atom on the phenyl ring, imparts unique chemical and physical properties that make it a valuable building block, particularly in the pharmaceutical industry.^[2] The presence of fluorine can enhance metabolic stability, binding affinity, and bioavailability of drug candidates.^{[2][3]}

This guide provides a comprehensive overview of **2-Fluoromandelic acid**, detailing its chemical structure, physicochemical properties, synthesis, and key applications. It is intended for researchers, scientists, and drug development professionals who utilize chiral intermediates and fluorinated compounds in their work.

Chemical Structure and Stereochemistry

2-Fluoromandelic acid possesses a chiral center at the alpha-carbon (the carbon atom adjacent to the carboxyl group), making it exist as a pair of enantiomers: **(R)-2-Fluoromandelic acid** and **(S)-2-Fluoromandelic acid**. The racemic mixture is denoted as **(±)-2-Fluoro-DL-mandelic acid**.^[2] The distinct spatial arrangement of these enantiomers can lead to different biological activities, a critical consideration in drug design.^[4]

Key Identifiers:

- IUPAC Name: 2-(2-fluorophenyl)-2-hydroxyacetic acid[5][6]
- Synonyms: 2-Fluoro- α -hydroxyphenylacetic acid, (2-Fluorophenyl)(hydroxy)acetic acid[5][7][8]
- Molecular Formula: C₈H₇FO₃[2][5][9]
- CAS Number: 389-31-1 (for the racemic mixture)[2][5][9]

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- To cite this document: BenchChem. [2-Fluoromandelic acid chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304893#2-fluoromandelic-acid-chemical-properties-and-structure]

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